

Technical Guide on the Safety and Handling of Isoquinolin-5-amine Hydrochloride

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Compound of Interest

Compound Name: *Isoquinolin-5-amine hydrochloride*

Cat. No.: *B172502*

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Disclaimer: A specific Safety Data Sheet (SDS) for **isoquinolin-5-amine hydrochloride** is not readily available in public databases. This guide is compiled based on the safety information for the free base, isoquinolin-5-amine, as the toxicological properties are expected to be similar. The hydrochloride salt may exhibit different physical and chemical properties, such as solubility and stability. All safety and handling procedures should be conducted with this in mind, and a comprehensive risk assessment should be performed by qualified personnel before use.





Chemical and Physical Properties

This section summarizes the known properties of isoquinolin-5-amine. Data for the hydrochloride salt may vary.

Property	Value	Source
Molecular Formula	C ₉ H ₈ N ₂	PubChem[1]
Molecular Weight	144.17 g/mol	PubChem[1]
Appearance	Light Yellow Solid	Pharmaffiliates[2]
Melting Point	128 °C	PubChem[1]
Solubility	1.4 µg/mL (in water at pH 7.4)	PubChem[1]
LogP (Octanol/Water)	1.817	Cheméo[3]
Storage Temperature	2-8°C, Refrigerator	Pharmaffiliates[2]

Hazard Identification and Classification

The hazard classification for isoquinolin-5-amine is based on the Globally Harmonized System (GHS) and is provided by multiple suppliers to the ECHA C&L Inventory.[\[1\]](#)

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	 alt text	Warning	H302: Harmful if swallowed [1]
Skin Corrosion/Irritation	2	 alt text	Warning	H315: Causes skin irritation [1]
Serious Eye Damage/Eye Irritation	2A	 alt text	Warning	H319: Causes serious eye irritation [1]
Specific Target Organ Toxicity (Single Exposure)	3	 alt text	Warning	H335: May cause respiratory irritation [1]

Handling and Storage

Handling:

- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[1\]](#)
- Avoid contact with skin and eyes.
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[\[4\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)

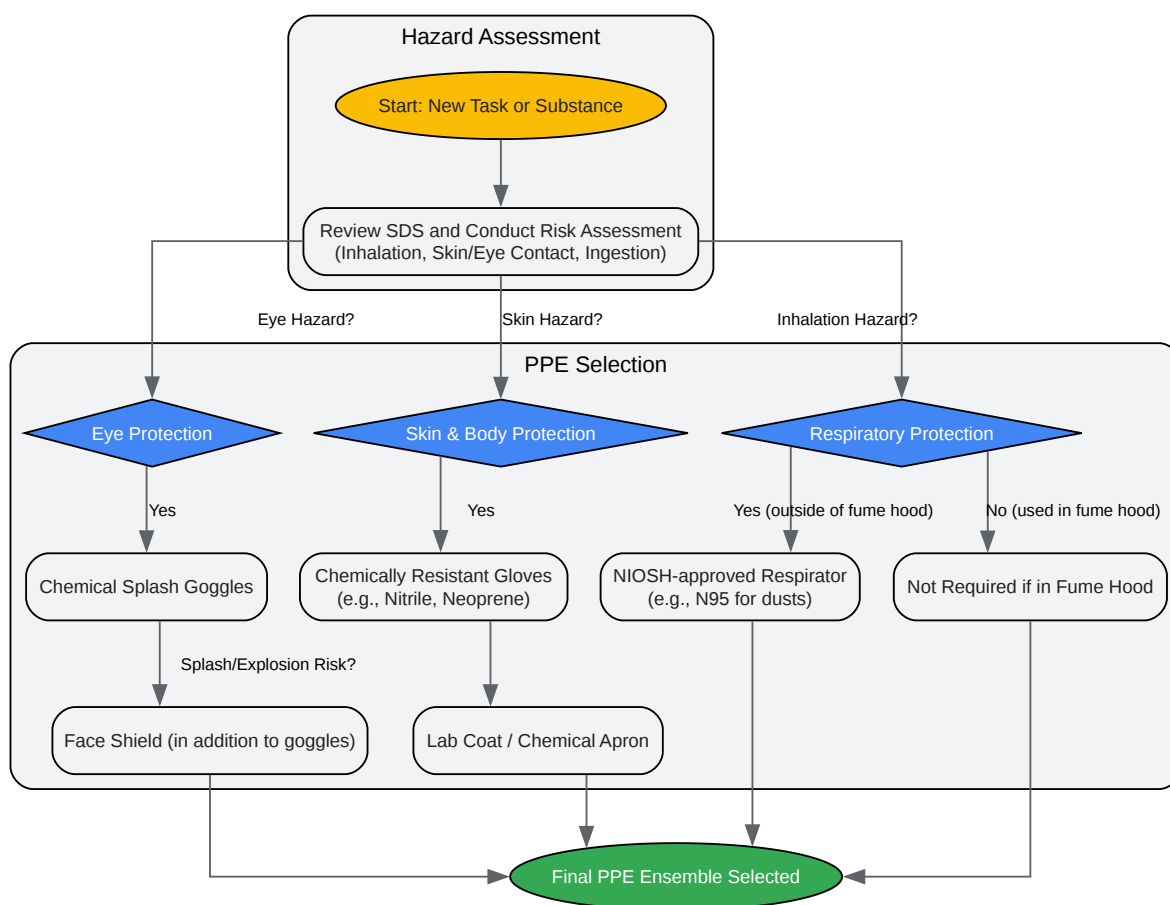
- Do not eat, drink, or smoke when using this product.[1]
- Keep away from incompatible materials such as strong oxidizing agents.

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Recommended storage is in a refrigerator at 2-8°C.[2]
- Store locked up.[1]

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific tasks being performed.[5]



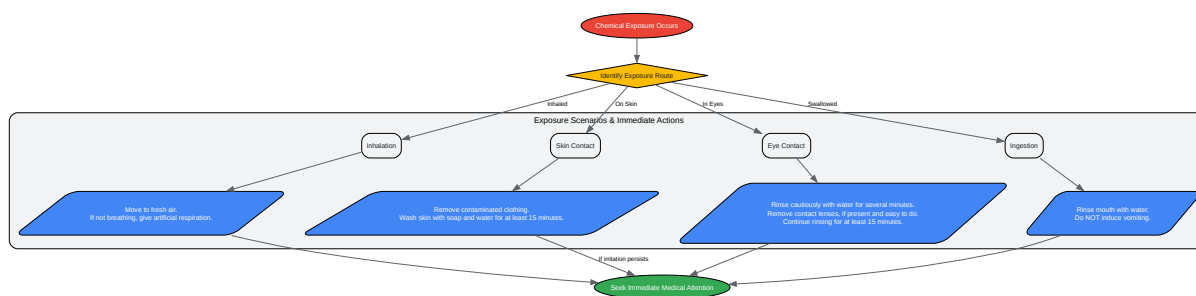
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Caption: PPE Selection Workflow based on Hazard Assessment.

Emergency Procedures

First Aid Measures

A systematic approach to first aid is crucial in the event of an exposure.



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Caption: First Aid Decision Workflow for Chemical Exposure.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon oxides and nitrogen oxides.
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid dust formation and contact with the substance.[\[6\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up:
 - Wear appropriate PPE.
 - Carefully sweep up the solid material, avoiding dust generation.[\[6\]](#)
 - Place the spilled material into a suitable, closed container for disposal.[\[6\]](#)
 - Clean the spill area with a wet cloth or paper towels and place them in the disposal container.
 - Dispose of the waste in accordance with local, regional, and national regulations.

Experimental Protocols for Hazard Assessment

The following are summaries of standard OECD guidelines for assessing the hazards associated with isoquinolin-5-amine. These tests should only be conducted by trained professionals in a certified facility.

OECD Test Guideline 423: Acute Oral Toxicity (Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity of a substance.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Principle: A stepwise procedure using a limited number of animals (typically rats) per step. The outcome of each step determines the dose for the next step. The goal is to identify a dose range that causes mortality or evident toxicity.
- Methodology:

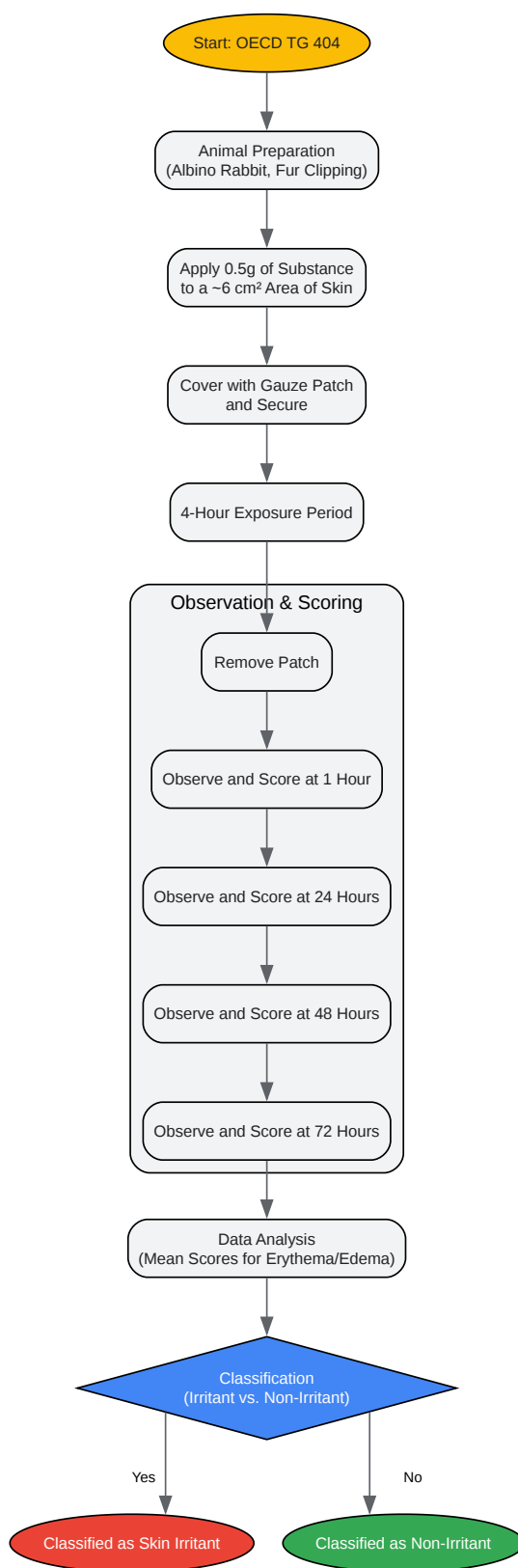
- **Animal Selection:** Healthy, young adult rats of a single sex (usually females) are used.^[7]
- **Dosing:** The test substance is administered in a single oral dose. The starting dose is selected from one of four fixed levels (5, 50, 300, or 2000 mg/kg body weight) based on any existing information.
- **Procedure:** The test proceeds in steps using 3 animals per step. The outcome (number of animals with signs of toxicity or mortality) determines if the next step is needed, which could involve dosing another 3 animals at a higher or lower dose level.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Endpoint:** The substance is classified into a GHS category based on the number of animals affected at specific dose levels.

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This guideline describes the procedure to assess the potential of a substance to cause skin irritation or corrosion.^{[11][12][13][14]}

- **Principle:** The substance is applied to the skin of an experimental animal (typically an albino rabbit) for a defined period. The skin is then observed for signs of erythema (redness) and edema (swelling).^[12]
- **Methodology:**
 - **Animal Preparation:** Approximately 24 hours before the test, the fur is removed from a small area on the back of the animal.^[12]
 - **Application:** A small amount (e.g., 0.5 g of the solid) is applied to the prepared skin and covered with a gauze patch.
 - **Exposure:** The patch is left in place for up to 4 hours.

- Observation: After the patch is removed, the skin is examined for erythema and edema at specified intervals (e.g., 1, 24, 48, and 72 hours). The reactions are scored.
- Endpoint: The substance is classified as an irritant based on the severity and reversibility of the observed skin reactions.



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Caption: Experimental Workflow for OECD Test Guideline 404.

OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This test evaluates the potential of a substance to cause eye irritation or corrosion.^{[15][16][17][18][19]}

- Principle: A single dose of the substance is applied to the conjunctival sac of one eye of an experimental animal (typically an albino rabbit). The eye is then observed for effects on the cornea, iris, and conjunctiva.^{[16][18]}
- Methodology:
 - Animal Selection: Healthy adult albino rabbits are used.
 - Application: A small amount of the substance (e.g., a volume of 0.1 mL or 0.1 g) is placed into the conjunctival sac of one eye. The other eye serves as a control.
 - Observation: The eye is examined for ocular reactions at 1, 24, 48, and 72 hours after application. The responses are scored. The observation period may be extended up to 21 days to assess reversibility.
 - Endpoint: The substance is classified based on the severity and reversibility of the ocular lesions. The use of analgesics and anesthetics is recommended to minimize pain and distress for the animal.^[17]

Stability and Reactivity

- Reactivity: No specific data is available for **isoquinolin-5-amine hydrochloride**. As a general precaution, it should be considered stable under recommended storage conditions.
- Chemical Stability: Stable under normal temperatures and pressures.
- Possibility of Hazardous Reactions: No hazardous reactions have been reported.
- Conditions to Avoid: Incompatible products, dust generation, excess heat.
- Incompatible Materials: Strong oxidizing agents.

- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, and nitrogen oxides.

Disposal Considerations

- Waste Disposal: Dispose of this material and its container at a licensed hazardous-waste disposal facility. Waste material should not be mixed with other waste and should be left in its original container. Disposal must be in accordance with all applicable federal, state, and local regulations.

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